

# Squoxin: A Technical Guide to Solubility and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific data on the solubility and stability of **Squoxin** (1,1'-methylenedi-2-naphthol), a selective piscicide. The information is intended to support research, development, and environmental assessment activities related to this compound.

# **Core Properties of Squoxin**

**Squoxin**, identified chemically as 1,1'-methylenedi-2-naphthol, is a white crystalline powder.[1] It is primarily utilized for the control of specific fish species, such as the northern squawfish, to protect other aquatic populations.[1] For field applications, it is typically formulated as its monosodium salt dissolved in ethyl alcohol.[1]

Property	Value
Chemical Name	1,1'-methylenedi-2-naphthol
Synonyms	Squaxon, Bis(2-hydroxy-1-naphthyl)methane
CAS Number	1096-84-0
Molecular Formula	C21H16O2
Molecular Weight	300.36 g/mol



# **Solubility Profile**

Detailed quantitative solubility data for **Squoxin** is limited in publicly available literature. However, existing information provides a qualitative understanding of its solubility characteristics.

Table 1: Squoxin Solubility Data

Solvent	Solubility	Remarks and Citations
Water	Reported as having "water solubility," especially as its monosodium salt.[1]	Quantitative values under varying pH and temperature conditions are not specified. The formulation as a salt enhances its solubility in aqueous environments for effective dispersion.[1]
Ethanol	Soluble	Ethyl alcohol is used as the solvent for its field formulation, indicating good solubility.[1]
Acetone	Data not available	-

# **Stability and Degradation**

**Squoxin**'s stability is a critical factor in its environmental impact and efficacy. The compound is known to undergo rapid degradation in natural aquatic environments.

# **Degradation Kinetics**

Studies have shown that **Squoxin** degrades quickly in aerated river water, with a significantly slower degradation rate in aerated distilled water.[1] This suggests that microbial activity or chemical constituents in natural water bodies are key contributors to its breakdown.[1]

Table 2: **Squoxin** Degradation Half-Life



Condition	Half-Life	Citation
Field (Stream)	~ 2 hours	[1]
Laboratory (River Water, ring- labeled)	40 minutes	[1]
Laboratory (River Water, methylene-labeled)	80 minutes	[1]

It is important to note that the specific temperature, pH, and light conditions for the laboratory studies were not detailed in the available documentation.

## **Degradation Pathway and Products**

The primary degradation mechanism for **Squoxin** in aerobic river water is oxidation.[1] This process leads to the formation of several degradation products.

The principal oxidative degradation products identified are:

- 1,2-Naphthoquinone[1]
- 1-(hydroxymethyl)-2-naphthol[1]

Further decomposition of 1-(hydroxymethyl)-2-naphthol can yield formaldehyde.[1]

## **Experimental Methodologies**

While specific, detailed experimental protocols for **Squoxin** solubility and stability testing are not available in the reviewed literature, standard methodologies can be applied.

#### **Solubility Determination**

A standard approach, such as the flask method described in OECD Guideline 105, is suitable for determining the water solubility of compounds. The general procedure involves:

- Saturating the solvent with the test substance at a controlled temperature.
- · Allowing the solution to reach equilibrium.



- Separating the undissolved solid from the solution.
- Quantifying the concentration of the dissolved substance using a suitable analytical technique like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

### **Stability Analysis**

- Hydrolysis: To assess stability against hydrolysis, Squoxin would be dissolved in a series of buffered aqueous solutions across a range of pH values (e.g., 4, 7, 9). These solutions would be maintained at a constant temperature in the absence of light. Samples would be collected at predetermined intervals and analyzed to determine the rate of degradation of the parent compound.
- Photolysis: The photolytic stability can be evaluated by exposing a solution of Squoxin to a
  light source that mimics natural sunlight. A control sample is kept in the dark to differentiate
  between photolytic and other degradation pathways. The concentration of Squoxin is
  monitored over time to determine the rate of photodegradation.

#### **Analytical Techniques**

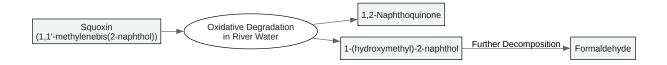
The analysis of **Squoxin** in environmental samples has been documented using the following methods:

- Gas Chromatography (GC): Utilized for the detection of **Squoxin** in fish tissues and water.[2]
- Colorimetry: A method reported for the analysis of **Squoxin** in water.[1]
- High-Performance Liquid Chromatography (HPLC) and Scintillation Counting: Employed in laboratory studies, particularly those involving radiolabeled Squoxin.[1]

# **Visualized Pathways and Workflows**

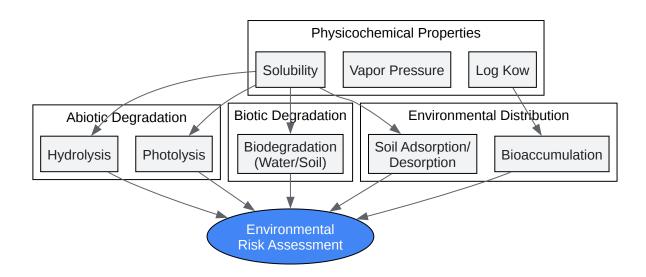
The following diagrams illustrate the degradation pathway of **Squoxin** and a logical workflow for assessing the environmental fate of a piscicide.





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Caption: Oxidative degradation pathway of **Squoxin**.



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Caption: Logical workflow for piscicide environmental fate assessment.

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#### References



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